

# Personal protective equipment for handling Corylifol C

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## Compound of Interest

Compound Name: Corylifol C

Cat. No.: B585845

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## Essential Safety and Handling Guide for Corylifol C

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Corylifol C**. The following procedures are based on available safety data for structurally related compounds and the known toxicological profile of its source, *Psoralea corylifolia*.

## Chemical and Toxicological Profile

**Corylifol C** is a flavonoid isolated from the seeds of *Psoralea corylifolia*[1][2]. While a specific Safety Data Sheet (SDS) for **Corylifol C** is not readily available in the public domain, the parent plant and related compounds exhibit certain hazardous properties. *Psoralea corylifolia* and its active constituents have been associated with hepatotoxicity, nephrotoxicity, and phototoxicity with chronic or excessive administration[2][3]. In vitro studies have demonstrated that compounds from *Psoralea corylifolia* can have cytotoxic effects and inhibit protein kinases[1][4]. Therefore, cautious handling of **Corylifol C** is imperative.

### Quantitative Data Summary

| Property                  | Value/Information  | Source |
|---------------------------|--|--------|
| Molecular Formula         | C20H18O5   | [2][5] |
| Molecular Weight          | 338.4 g/mol  | [5]    |
| Appearance                | Yellow solid   | [5]    |
| Solubility                | Soluble in Chloroform,<br>Dichloromethane, Ethyl<br>Acetate, DMSO, Acetone           | [1]    |
| Known Biological Activity | Potent protein kinase inhibitor<br>(e.g., EGFR, MEK, ERK)                            | [1][5] |
| Toxicity of Source Plant  | Can cause hepatotoxicity,<br>nephrotoxicity, phototoxicity                           | [2][3] |
| Related Compound Hazards  | Skin irritation, serious eye<br>irritation, potential for allergic<br>skin reaction. | [6]    |

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Corylifol C**. Based on the potential hazards, the following PPE is mandatory:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) are required. Always inspect gloves for tears or punctures before use.[7][8]
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles must be worn to protect against dust particles and splashes.[7]
- **Skin and Body Protection:** A lab coat or chemical-resistant coverall should be worn to prevent skin contact.[8] Ensure clothing provides full coverage.
- **Respiratory Protection:** If handling the powder outside of a ventilated enclosure or if aerosolization is possible, a properly fitted respirator (e.g., N95 or higher) is necessary.

## Operational Plan: Handling and Storage

### 1. Engineering Controls:

- Always handle solid **Corylifol C** in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Use a properly functioning eyewash station and safety shower in the immediate work area.

### 2. Weighing and Solution Preparation:

- Step 1: Before handling, ensure all necessary PPE is donned correctly.
- Step 2: Designate a specific area within the fume hood for handling **Corylifol C**.
- Step 3: Use a spatula to carefully transfer the desired amount of **Corylifol C** powder to a tared weigh boat. Avoid creating dust.
- Step 4: Transfer the weighed powder to an appropriate vessel for dissolution.
- Step 5: Add the chosen solvent (e.g., DMSO, Ethanol) dropwise to the powder to wet it and prevent aerosolization before adding the full volume.
- Step 6: Cap the vessel and mix by vortexing or sonicating until fully dissolved.

### 3. Storage:

- Store **Corylifol C** in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.

## Disposal Plan

- Solid Waste: Contaminated consumables such as gloves, weigh boats, and paper towels should be collected in a dedicated, sealed waste bag.
- Liquid Waste: Unused solutions of **Corylifol C** and contaminated solvents should be collected in a labeled, sealed, and chemical-resistant waste container.
- Final Disposal: All waste containing **Corylifol C** must be disposed of through an approved hazardous waste disposal facility. Do not dispose of down the drain.<sup>[6]</sup>

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **Corylifol C**, a common procedure in a laboratory setting.

Materials:

- **Corylifol C** (MW: 338.4 g/mol )
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated pipettes
- Vortex mixer

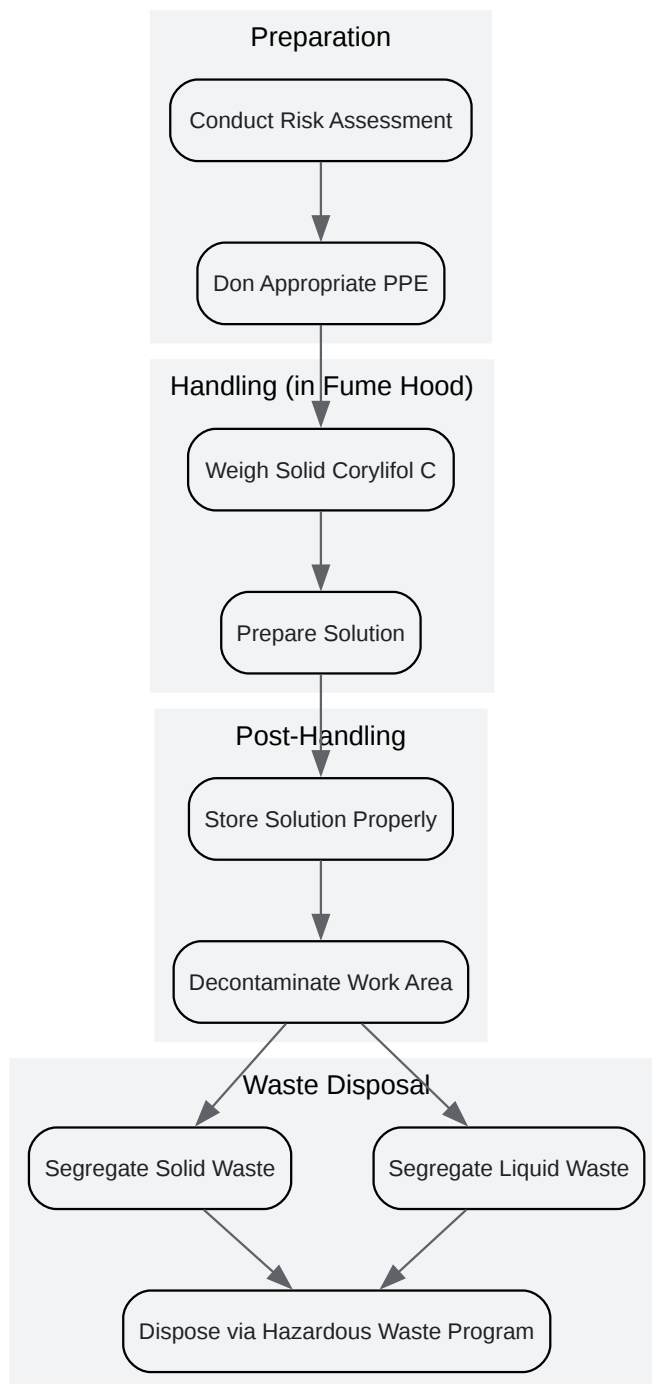
Procedure:

- Calculate the mass of **Corylifol C** required. For 1 mL of a 10 mM solution:
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 338.4 \text{ g/mol} \times 1000 \text{ mg/g} = 3.384 \text{ mg}$
- In a chemical fume hood, weigh out approximately 3.4 mg of **Corylifol C** powder into a tared microcentrifuge tube.
- Record the exact mass of the **Corylifol C**.
- Add the calculated volume of DMSO to the microcentrifuge tube to achieve a final concentration of 10 mM.
  - $\text{Volume (mL)} = [\text{Mass (mg)} / 338.4 \text{ g/mol}] / 10 \text{ mmol/L} \times 1000 \text{ mL/L}$
- Cap the tube securely and vortex until the solid is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary.

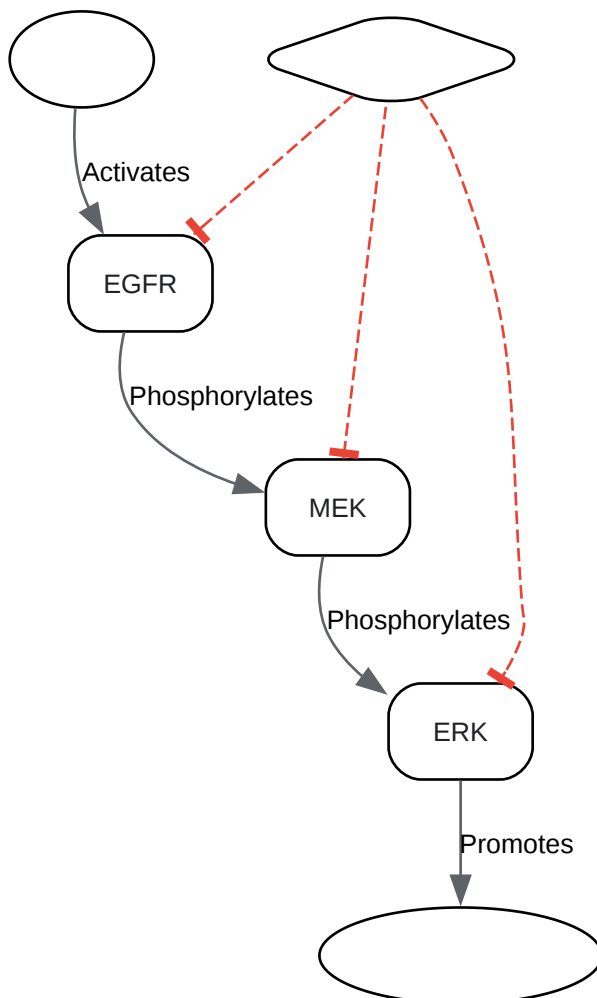
- Label the tube clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution at an appropriate temperature (typically -20°C or -80°C) to maintain stability.

## Visualizations

## Workflow for Safe Handling of Corylifol C

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Corylifol C**.

## Inhibitory Action of Corylifol C on EGFR Signaling



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Caption: Inhibitory action of **Corylifol C** on the EGFR signaling pathway.

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